

An In-Depth Technical Guide on Cholesteryl Isovalerate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cholesteryl isovalerate

Cat. No.: B15552183

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the physicochemical properties of compounds is paramount. This document provides a concise technical overview of **cholesteryl isovalerate**, focusing on its fundamental molecular characteristics.

Core Molecular Data

Cholesteryl isovalerate, a cholesterol ester, possesses a distinct molecular formula and weight that are crucial for experimental design and analysis in various research applications. The quantitative data for this compound are summarized below.

Property	Value
Molecular Formula	$C_{32}H_{54}O_2$ [1] [2] [3]
Molecular Weight	470.77 g/mol [1] [3]

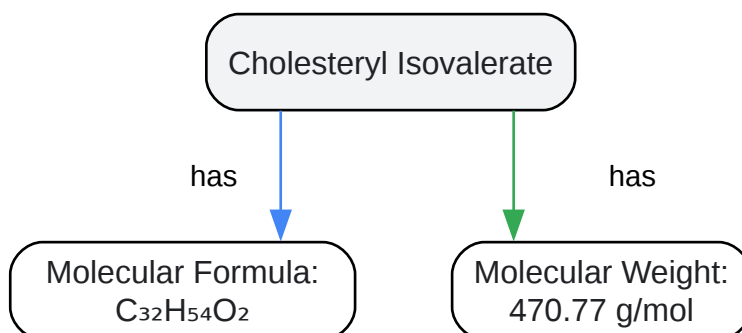
This information is foundational for stoichiometric calculations, solution preparation, and the interpretation of analytical data. The compound is also known by other names such as cholesteryl pentanoate. [\[2\]](#)[\[3\]](#)

Experimental Context

While specific experimental protocols for the determination of molecular weight and formula are not detailed in the provided search results, these properties are typically determined through techniques such as mass spectrometry for molecular weight and elemental analysis for the empirical formula, which is then confirmed with the molecular weight to establish the molecular formula.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the compound and its key molecular identifiers.



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Molecular properties of **Cholesteryl Isovalerate**.

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References

- 1. CHOLESTERYL ISOVALERATE | 41328-97-6 | INDOFINE Chemical Company [indofinechemical.com]
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- 3. larodan.com [larodan.com]
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